

A Technical Guide to the Commercial Availability and Sourcing of Loracarbef-d5

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Compound of Interest

Compound Name: Loracarbef-d5

Cat. No.: B15142626

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **Loracarbef-d5**, a deuterated analog of the carbacephem antibiotic Loracarbef. This document is intended to assist researchers, scientists, and drug development professionals in sourcing this stable isotope-labeled compound for various research applications, including pharmacokinetic studies and as an internal standard in analytical methods.

Introduction to Loracarbef-d5

Loracarbef-d5 is a synthetic, isotopically labeled form of Loracarbef where five hydrogen atoms on the phenylacetyl group have been replaced with deuterium. This labeling provides a distinct mass shift, making it an invaluable tool in mass spectrometry-based bioanalytical assays. The use of deuterated standards can significantly improve the accuracy and precision of quantitative analyses by minimizing variations from sample preparation and matrix effects.

Commercial Availability and Key Suppliers

Loracarbef-d5 is available from several specialized chemical suppliers that focus on stable isotope-labeled compounds and analytical standards. While pricing and specific batch data often require a direct quote, the following companies are established suppliers of **Loracarbef-d5**.

Table 1: Summary of **Loracarbef-d5** Suppliers and Available Data

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Stated Purity/Isotopic Enrichment	Available Quantities	Certificate of Analysis (CoA)
Pharmaffiliates	1346597-29-2[1]	C ₁₆ H ₁₁ D ₅ CIN ₃ O ₄ [1]	354.80[1]	High purity (specifics on CoA)	Inquire for details	Available upon request[1]
Clearsynth	1346597-29-2[2]	C ₁₆ H ₁₁ D ₅ CIN ₃ O ₄ [2]	354.8[2]	High quality (specifics on CoA)	Inquire for details	Accompanied with product[2]
Guidechem	1346597-29-2	C ₁₆ H ₁₁ D ₅ CIN ₃ O ₄	354.8	Not specified	10mg, 25mg, 50mg, 100mg	Not specified
MedchemExpress	1346597-29-2	C ₁₆ H ₁₁ D ₅ CIN ₃ O ₄	354.8	Not specified	Get quote	Not specified

Note: The information in this table is based on publicly available data from supplier websites. For the most accurate and up-to-date information, including pricing and detailed specifications, it is essential to contact the suppliers directly.

Experimental Applications and Methodologies

While specific experimental protocols for **Loracarbef-d5** are not readily published, its primary application lies in its use as an internal standard for the quantification of Loracarbef in biological matrices. Deuterated drugs are frequently used in pharmacokinetic studies to differentiate between the administered drug and its metabolites.[3][4]

General Experimental Workflow for a Pharmacokinetic Study

A typical workflow for a pharmacokinetic study utilizing **Loracarbef-d5** as an internal standard would involve the following steps:

- Dosing: Administration of a therapeutic dose of Loracarbef to the study subjects.
- Sample Collection: Collection of biological samples (e.g., plasma, urine) at predetermined time points.
- Sample Preparation:
 - Aliquoting a known volume of the biological sample.
 - Spiking the sample with a known concentration of **Loracarbef-d5** (the internal standard).
 - Protein precipitation or liquid-liquid extraction to remove interfering substances.
 - Evaporation of the solvent and reconstitution in a mobile phase-compatible solvent.
- LC-MS/MS Analysis:
 - Injection of the prepared sample into a liquid chromatography-tandem mass spectrometry (LC-MS/MS) system.
 - Chromatographic separation of Loracarbef and **Loracarbef-d5** from other matrix components.
 - Detection and quantification using multiple reaction monitoring (MRM) mode, monitoring for the specific parent-to-daughter ion transitions of both the analyte and the internal standard.
- Data Analysis:
 - Calculation of the peak area ratio of Loracarbef to **Loracarbef-d5**.
 - Generation of a calibration curve using known concentrations of Loracarbef and a constant concentration of **Loracarbef-d5**.

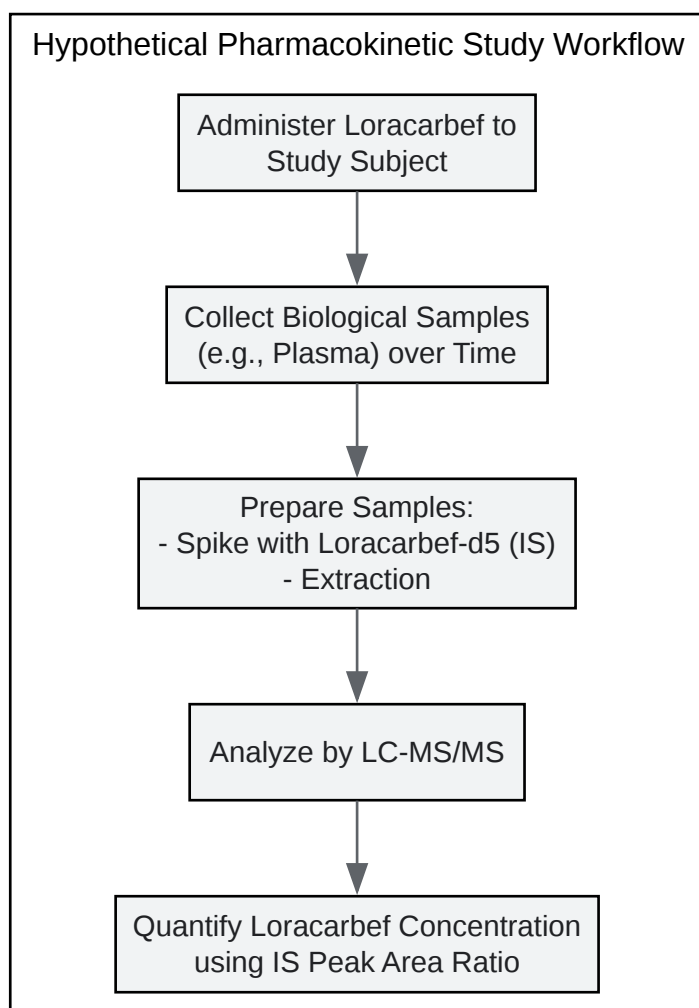
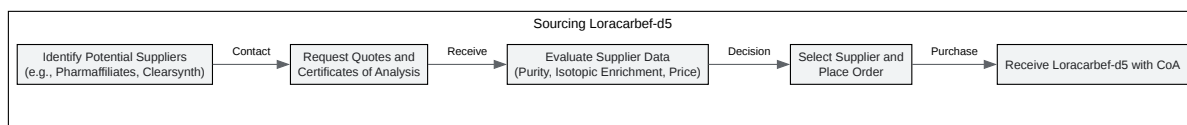
- Determination of the concentration of Loracarbef in the unknown samples by interpolating their peak area ratios from the calibration curve.

Determination of Isotopic Enrichment

The isotopic purity of **Loracarbef-d5** is a critical parameter that is typically detailed in the Certificate of Analysis provided by the supplier. This is often determined by techniques such as high-resolution mass spectrometry (HRMS) or nuclear magnetic resonance (NMR) spectroscopy.^{[5][6]} These methods allow for the quantification of the percentage of molecules that are fully deuterated versus those with fewer deuterium atoms.

Visualizing Workflows and Relationships

To further clarify the processes involved in utilizing **Loracarbef-d5**, the following diagrams illustrate the sourcing workflow and a hypothetical experimental design.



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